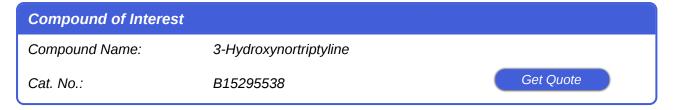


Application Notes and Protocols for 3- Hydroxynortriptyline Analytical Standards

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Hydroxynortriptyline is a metabolite of the tricyclic antidepressant nortriptyline. Accurate quantification of nortriptyline and its metabolites is crucial in clinical and forensic toxicology, therapeutic drug monitoring, and pharmacokinetic studies. These application notes provide a comprehensive guide to sourcing and utilizing analytical standards for **3-Hydroxynortriptyline**, including recommended analytical protocols and data presentation.

Sourcing 3-Hydroxynortriptyline Analytical Standards

Procuring a certified reference material (CRM) or analytical standard for **3- Hydroxynortriptyline** can be challenging as it is a less common metabolite compared to 10-hydroxynortriptyline. Researchers should consider the following approaches:

- Major Chemical Suppliers: Inquire with major suppliers of analytical standards and certified reference materials, such as Sigma-Aldrich (Merck), Cayman Chemical, and LGC Standards. While not always listed in their main catalogs, they may offer custom synthesis services.[1][2]
- Specialized Suppliers: Companies specializing in metabolites and stable isotope-labeled compounds, such as MedChemExpress, may be able to provide the standard or a custom



synthesis. They are known to supply related compounds like (Z)-10-Hydroxynortriptyline-d3.

Direct Inquiry with Researchers: Authors of publications that have quantified 3 Hydroxynortriptyline may be willing to share information on their standard's source.

It is critical to obtain a Certificate of Analysis (CoA) with any purchased standard, detailing its identity, purity, and concentration.

Chemical and Physical Properties

While specific experimental data for **3-Hydroxynortriptyline** is limited in publicly available literature, properties can be inferred from its parent compound, nortriptyline, and its isomers.

Property	Value	Source
Molecular Formula	C19H21NO	[4]
Molecular Weight	279.38 g/mol	[4]
Storage Conditions	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 6 months.	[3]
Solubility	Soluble in DMF, DMSO, and Ethanol.	[3]

Note: The storage and solubility information is based on the related compound (Z)-10-Hydroxynortriptyline-d3 and should be considered as a guideline. Always refer to the supplier's specific recommendations.

Analytical Methodology: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the preferred method for the sensitive and selective quantification of nortriptyline and its hydroxylated metabolites in biological matrices.[5][6] The following protocol is adapted from established methods for the analysis of 10-hydroxynortriptyline and is expected to be suitable for **3-Hydroxynortriptyline**.[5][6][7]



Sample Preparation: Protein Precipitation

- To 100 μL of plasma or serum sample, add an appropriate internal standard (e.g., deuterated nortriptyline or a structural analog).
- Add 300 µL of a protein precipitation agent (e.g., acetonitrile or methanol).
- Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifuge the sample at high speed (e.g., 10,000 x g) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.

Chromatographic Conditions

- Column: A C18 reversed-phase column is recommended for the separation of nortriptyline and its metabolites.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is typically used.
- Flow Rate: A flow rate in the range of 0.3-0.5 mL/min is common.
- Column Temperature: Maintaining the column at a constant temperature (e.g., 40°C) will ensure reproducible retention times.

Mass Spectrometric Conditions

- Ionization: Electrospray ionization (ESI) in positive ion mode is effective for the ionization of nortriptyline and its metabolites.
- Detection: Multiple Reaction Monitoring (MRM) is used for selective and sensitive detection.
 The precursor-to-product ion transitions need to be optimized for 3-Hydroxynortriptyline.

Example MRM Transitions (for 10-hydroxynortriptyline, adaptable for **3-hydroxynortriptyline**):



Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Nortriptyline	264.2	233.2
10-Hydroxynortriptyline	280.2	215.2
Nortriptyline-d3 (IS)	267.2	233.2

Source: Adapted from Fast and Sensitive LC–MS/MS Assay for Quantification of Nortriptyline and its Active Metabolites E[8]

Quantitative Data Summary

The following table summarizes typical quantitative parameters from published LC-MS/MS methods for the analysis of nortriptyline and its 10-hydroxy metabolites. These values provide a benchmark for method development and validation for **3-Hydroxynortriptyline**.

Parameter	Nortriptyline	10- Hydroxynortriptylin e	Reference
Lower Limit of Quantification (LLOQ)	0.2 - 1.09 ng/mL	0.5 - 1.09 ng/mL	[6][7]
Linearity Range	0.2 - 40 ng/mL	0.5 - 400 ng/mL	[5][6]
Precision (%CV)	< 15%	< 15%	[6][7]
Accuracy (%Bias)	Within ±15%	Within ±15%	[6][7]

Experimental Workflow and Logic Diagrams





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Caption: Experimental workflow for the quantification of **3-Hydroxynortriptyline**.

Caption: Decision logic for sourcing a **3-Hydroxynortriptyline** analytical standard.

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